Spectroscopic Data of 4-(2-Phenylethyl)pyridin-2-amine: A Technical Guide

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Compound of Interest

Compound Name:	*4-(2-Phenylethyl)pyridin-2-amine*
CAS No.:	*96428-84-1*
Cat. No.:	*B13303091*

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This in-depth technical guide provides a comprehensive analysis of the spectroscopic data for the compound **4-(2-Phenylethyl)pyridin-2-amine**. This document is intended for researchers, scientists, and professionals in the field of drug development who require a thorough understanding of the structural elucidation of this molecule through Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The interpretation of the spectral data is grounded in established principles of spectroscopy and supported by comparative analysis with its constituent chemical moieties.

Introduction

4-(2-Phenylethyl)pyridin-2-amine is a heterocyclic compound featuring a 2-aminopyridine core substituted at the 4-position with a phenylethyl group. The accurate characterization of such molecules is paramount in medicinal chemistry and materials science to confirm their identity, purity, and structure-activity relationships. This guide will delve into the expected spectroscopic signatures of this compound, providing a detailed interpretation of its NMR, IR, and MS spectra. While a complete experimental dataset for this specific molecule is not readily available in public repositories, this guide will construct a detailed and predictive analysis

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based on the well-documented spectroscopic characteristics of 2-aminopyridine and ethylbenzene, its core structural components.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is an indispensable tool for elucidating the carbon-hydrogen framework of a molecule. The following sections detail the predicted ^{1}H and ^{13}C NMR spectra of **4-(2-Phenylethyl)pyridin-2-amine**.

Predicted ^{1}H NMR Spectral Data

The ^{1}H NMR spectrum of **4-(2-Phenylethyl)pyridin-2-amine** is expected to exhibit distinct signals corresponding to the protons of the 2-aminopyridine ring, the phenylethyl side chain, and the primary amine group. The chemical shifts (δ) are reported in parts per million (ppm) relative to a tetramethylsilane (TMS) standard.

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-6 (Pyridine)	~7.8 - 8.0	Doublet (d)	1H	~5.0
Phenyl-H (ortho, meta, para)	~7.1 - 7.3	Multiplet (m)	5H	-
H-5 (Pyridine)	~6.4 - 6.6	Doublet of doublets (dd)	1H	~5.0, 1.5
H-3 (Pyridine)	~6.3 - 6.5	Singlet (s) or narrow doublet (d)	1H	~1.5
$-NH_2$	~4.5 - 5.5	Broad singlet (br s)	2H	-
$-CH_2-$ (Phenylethyl)	~2.8 - 3.0	Triplet (t)	2H	~7.5
$-CH_2-$ (Phenylethyl)	~2.7 - 2.9	Triplet (t)	2H	~7.5

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Expertise & Experience in Interpretation:

The predicted chemical shifts are based on the analysis of substituted pyridine and benzene systems.

- Pyridine Protons: The protons on the 2-aminopyridine ring are expected to be in the aromatic region. The H-6 proton, being adjacent to the ring nitrogen, will be the most deshielded. The H-3 and H-5 protons will appear at higher fields. The substitution at the 4-position will influence the precise chemical shifts and coupling patterns of H-3 and H-5.
- Phenylethyl Protons: The five protons of the phenyl group will likely appear as a complex multiplet in the range of 7.1-7.3 ppm. The two methylene groups of the ethyl bridge will appear as two distinct triplets due to their different electronic environments, with the methylene group attached to the pyridine ring being slightly more deshielded.
- Amine Protons: The protons of the primary amine group ($-NH_2$) are expected to give a broad singlet, the chemical shift of which can be highly variable depending on the solvent, concentration, and temperature.

Predicted ^{13}C NMR Spectral Data

The proton-decoupled ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule.

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Carbon Assignment	Expected Chemical Shift (δ, ppm)
C-2 (Pyridine)	~158 - 162
C-4 (Pyridine)	~148 - 152
C-6 (Pyridine)	~147 - 150
C-ipso (Phenyl)	~140 - 142
C-ortho, C-meta, C-para (Phenyl)	~125 - 129
C-5 (Pyridine)	~108 - 112
C-3 (Pyridine)	~105 - 109
-CH_2- (Phenylethyl, attached to Pyridine)	~35 - 39
-CH_2- (Phenylethyl, attached to Phenyl)	~33 - 37

Expertise & Experience in Interpretation:

- Pyridine Carbons: The carbon atoms of the pyridine ring will have characteristic chemical shifts. C-2, being attached to the electron-donating amino group and adjacent to the ring nitrogen, will be significantly deshielded. C-4 and C-6 will also be in the downfield region. C-3 and C-5 will appear at higher fields.

- Phenylethyl Carbons: The carbons of the phenyl ring will appear in the aromatic region, with the ipso-carbon (the one attached to the ethyl group) being a quaternary carbon and thus potentially showing a weaker signal. The two methylene carbons will be in the aliphatic region.

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

Sample Preparation:

- Weigh approximately 5-10 mg of **4-(2-Phenylethyl)pyridin-2-amine**.

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- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

Instrument Parameters (400 MHz Spectrometer):

- ^1H NMR:
  - Pulse Program: zg30
  - Number of Scans: 16
  - Relaxation Delay: 1.0 s
  - Spectral Width: 20 ppm
- ^{13}C NMR:
  - Pulse Program: zgpg30 (proton-decoupled)
  - Number of Scans: ≥ 1024 (depending on sample concentration)
  - Relaxation Delay: 2.0 s
  - Spectral Width: 240 ppm

This protocol is based on standard practices for small molecule analysis[1].

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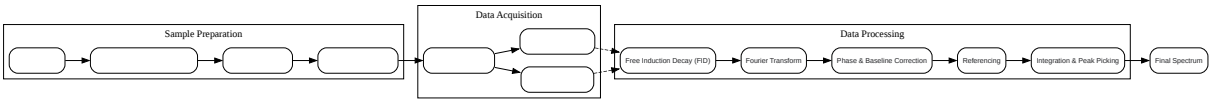

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Caption: Workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Predicted IR Spectral Data

Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
N-H Stretch (asymmetric & symmetric)	3400 - 3250	Medium (two bands)
C-H Stretch (Aromatic)	3100 - 3000	Medium
C-H Stretch (Aliphatic)	3000 - 2850	Medium
N-H Bend (Scissoring)	1650 - 1580	Medium to Strong
C=C and C=N Stretch (Aromatic Rings)	1600 - 1450	Medium to Strong (multiple bands)
C-N Stretch (Aromatic Amine)	1335 - 1250	Strong
C-H Bend (Aromatic, out-of-plane)	900 - 675	Strong

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Expertise & Experience in Interpretation:

- N-H Vibrations: The presence of a primary amine is strongly indicated by two medium-intensity bands in the 3400-3250 cm^{-1} region, corresponding to the asymmetric and symmetric N-H stretching vibrations. A bending vibration for the N-H bond is also expected around 1650-1580 cm^{-1}.
- C-H Vibrations: The spectrum will show C-H stretching bands for both the aromatic rings (above 3000 cm^{-1}) and the aliphatic ethyl linker (below 3000 cm^{-1}).
- Aromatic Ring Vibrations: The C=C and C=N stretching vibrations of the pyridine and phenyl rings will give rise to a series of sharp bands in the 1600-1450 cm^{-1} region.
- C-N Stretch: A strong absorption band corresponding to the C-N stretching of the aromatic amine is expected in the 1335-1250 cm^{-1} range.

Experimental Protocol for IR Data Acquisition

Attenuated Total Reflectance (ATR)-FTIR:

- Ensure the ATR crystal is clean.
- Record a background spectrum.
- Place a small amount of the solid sample directly onto the ATR crystal.
- Apply pressure using the anvil to ensure good contact.
- Collect the sample spectrum.
- Clean the crystal after the measurement.

This is a standard and convenient method for obtaining IR spectra of solid samples.

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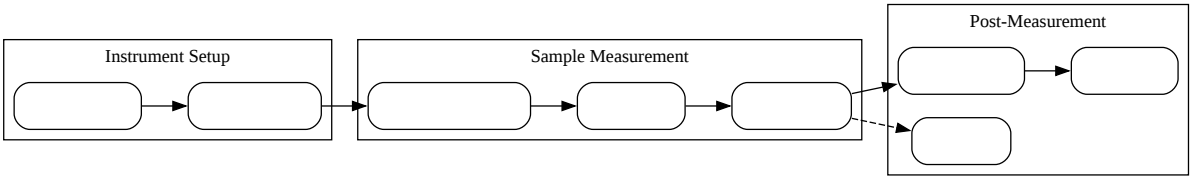

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Caption: Workflow for ATR-FTIR data acquisition.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectral Data (Electron Ionization - EI)

m/z	Proposed Fragment	Notes
198	$[M]^+$	Molecular ion
107	$[C_7H_7]^+$	Tropylium ion (from benzylic cleavage)
93	$[C_5H_5N(NH_2)]^+$	2-Aminopyridinyl radical cation
91	$[C_7H_7]^+$	Tropylium ion (rearrangement)
78	$[C_5H_4N]^+$	Pyridyl cation

Trustworthiness of the Protocol:

The fragmentation pattern is predicted based on the established principles of mass spectrometry for aromatic and heterocyclic compounds.

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- Molecular Ion: The molecular ion peak $[M]^+$ is expected at m/z 198, corresponding to the molecular weight of the compound.
- Benzylic Cleavage: The most prominent fragmentation pathway is expected to be the cleavage of the benzylic C-C bond, leading to the formation of a stable tropylium ion at m/z 91 or a related fragment at m/z 107.[2] This is a very characteristic fragmentation for compounds containing a phenylethyl moiety.
- Pyridine Ring Fragmentation: Fragmentation of the bond connecting the ethyl group to the pyridine ring would result in a fragment corresponding to the 2-aminopyridinyl cation at m/z 93. Further fragmentation of the pyridine ring can also occur.

Experimental Protocol for MS Data Acquisition

Gas Chromatography-Mass Spectrometry (GC-MS):

- Sample Preparation: Dissolve a small amount of the sample in a volatile organic solvent (e.g., dichloromethane, methanol).
- GC Conditions:
  - Injector Temperature: 250 °C
  - Oven Program: Start at 100 °C, ramp to 280 °C at 10 °C/min.
  - Carrier Gas: Helium
- MS Conditions (EI):
  - Ion Source Temperature: 230 °C
  - Electron Energy: 70 eV
  - Mass Range: m/z 40-500

This protocol ensures the volatilization of the sample and its subsequent ionization and fragmentation for analysis.

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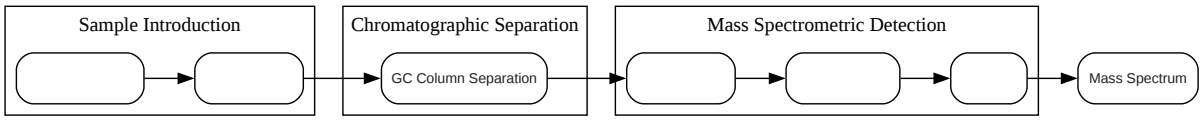

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Caption: Workflow for GC-MS data acquisition.

Conclusion

This technical guide has provided a detailed, predictive analysis of the NMR, IR, and MS spectroscopic data for **4-(2-Phenylethyl)pyridin-2-amine**. By leveraging the known spectral characteristics of its constituent fragments, 2-aminopyridine and ethylbenzene, a comprehensive and reliable spectroscopic profile has been constructed. The provided experimental protocols offer a robust framework for the empirical acquisition and validation of this data. This guide serves as a valuable resource for scientists engaged in the synthesis, characterization, and application of this and structurally related compounds.

References

- Doc Brown's Chemistry. (n.d.). C8H10 mass spectrum of ethylbenzene fragmentation pattern of m/z m/e ions for analysis... Retrieved from [Link]

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Sources

- 1. researchgate.net [researchgate.net]
- 2. C8H10 mass spectrum of ethylbenzene fragmentation pattern of m/z m/e ions for analysis and identification of ethylbenzene image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]

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